

Indium (III) isopropoxide CAS number and safety

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Compound of Interest

Compound Name: *Indium tripropan-2-olate*

Cat. No.: B054937

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An In-Depth Technical Guide to Indium (III) Isopropoxide: CAS Number and Safety for Researchers and Drug Development Professionals

This technical guide provides comprehensive information on the CAS number, safety protocols, and handling of Indium (III) isopropoxide, a chemical compound pertinent to professionals in research, science, and drug development.

Chemical Identification

Indium (III) isopropoxide is an organometallic compound used as a catalyst and precursor in various chemical syntheses. While the most commonly cited CAS (Chemical Abstracts Service) number is 38218-24-5, it is also identified by CAS number 118240-53-2 in some supplier databases.

Physicochemical Data

The following table summarizes the key quantitative data for Indium (III) isopropoxide.

Property	Value
Molecular Formula	C9H21InO3
Molecular Weight	292.08 g/mol
Appearance	White to yellow powder or colorless liquid
Melting Point	145°C (decomposes)
Solubility	Insoluble in water

(Data sourced from multiple chemical suppliers and safety data sheets)

Safety and Hazard Information

Indium (III) isopropoxide is classified as a hazardous substance. Adherence to strict safety protocols is mandatory to ensure the well-being of laboratory personnel.

GHS Hazard Classification

- Flammable Solids: Category 1 or 2
- Skin Irritation: Category 2
- Serious Eye Irritation: Category 2
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation)

Precautionary Statements

A summary of key precautionary statements from Safety Data Sheets (SDS) is provided below:

Type	Statement
Prevention	P210: Keep away from heat, sparks, open flames, and hot surfaces. — No smoking. P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection.
Response	P302 + P352: IF ON SKIN: Wash with plenty of water. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
Storage	P403 + P233: Store in a well-ventilated place. Keep container tightly closed. P405: Store locked up.
Disposal	P501: Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols

First Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.

Handling and Storage

- **Handling:** Handle in a well-ventilated place, wearing suitable protective clothing to avoid contact with skin and eyes. Use non-sparking tools and prevent fire caused by electrostatic discharge.
- **Storage:** Store the container tightly closed in a dry, cool, and well-ventilated place. It should be stored away from incompatible materials such as strong oxidizing agents.

Application in Organic Synthesis: Oppenauer Oxidation

Indium (III) isopropoxide is an effective catalyst for the Oppenauer oxidation, which involves the oxidation of primary or secondary alcohols to their corresponding aldehydes or ketones.

Representative Experimental Protocol

The following is a representative protocol for the Oppenauer oxidation of a benzylic alcohol using Indium (III) isopropoxide as a catalyst and pivalaldehyde as an oxidant.

- **Reaction Setup:** In a dry, inert atmosphere (e.g., under nitrogen or argon), add the benzylic alcohol, the oxidant (pivalaldehyde), and the solvent to a reaction flask.
- **Catalyst Addition:** Add Indium (III) isopropoxide (typically 1-5 mol%) to the reaction mixture.
- **Reaction Conditions:** Stir the reaction mixture at room temperature.
- **Monitoring:** Monitor the progress of the reaction using an appropriate analytical technique, such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:** Upon completion, quench the reaction with a suitable reagent (e.g., a saturated aqueous solution of sodium bicarbonate).
- **Extraction:** Extract the product with an organic solvent (e.g., ethyl acetate).
- **Purification:** Dry the combined organic layers over an anhydrous drying agent (e.g., sodium sulfate), filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.

Visualized Workflows

The following diagrams illustrate key logical and experimental workflows.

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